

Essential Safety and Operational Guide for Handling tert-Butyl Benzoate

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Compound of Interest

Compound Name: *tert-Butyl benzoate*

Cat. No.: *B1219572*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **tert-Butyl Benzoate**. The following procedures for personal protective equipment (PPE), handling, and disposal are compiled to ensure safe laboratory use of this chemical.

Hazard Identification and Personal Protective Equipment

tert-Butyl benzoate is a combustible liquid that can cause skin and serious eye irritation. It is also harmful if swallowed. Adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory to minimize exposure and ensure personal safety.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	To prevent serious eye irritation from splashes.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or coveralls.	To prevent skin irritation upon contact. ^{[1][2]}
Respiratory Protection	Not typically required with adequate ventilation. If vapors or mists are generated, a NIOSH-approved respirator should be used.	To prevent respiratory tract irritation from inhalation. ^[2]
Hand Protection	Protective gloves.	To avoid direct contact with the skin. ^{[1][2]}

Physical and Chemical Properties

Understanding the physical and chemical properties of **tert-Butyl benzoate** is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **tert-Butyl Benzoate**

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molecular Weight	178.23 g/mol [2]
Appearance	Light yellow liquid[3]
Odor	Odorless[3]
Boiling Point	122 - 124 °C / 251.6 - 255.2 °F @ 9 mmHg[3]
Flash Point	110 °C / 230 °F[3]
Stability	Stable under normal conditions.[1]

Operational and Handling Protocols

Proper handling procedures are critical to minimize the risk of exposure and contamination. Operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1]

Key Handling Steps:

- **Preparation:** Ensure a clean and organized workspace. Have all necessary equipment and safety gear readily available before handling the chemical.
- **Ventilation:** Work in a well-ventilated area or under a chemical fume hood to minimize inhalation of vapors.[1]
- **Avoiding Contact:** Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in the handling area.[2]
- **Ignition Sources:** Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[1]
- **Transfer:** Use explosion-proof equipment and take precautionary measures against static discharge when transferring the liquid.[1]
- **After Handling:** Wash hands and face thoroughly after handling.[1]

Storage and Disposal Plan

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from oxidizing agents and strong bases.[\[2\]](#)
- Protect from direct sunlight.[\[2\]](#)

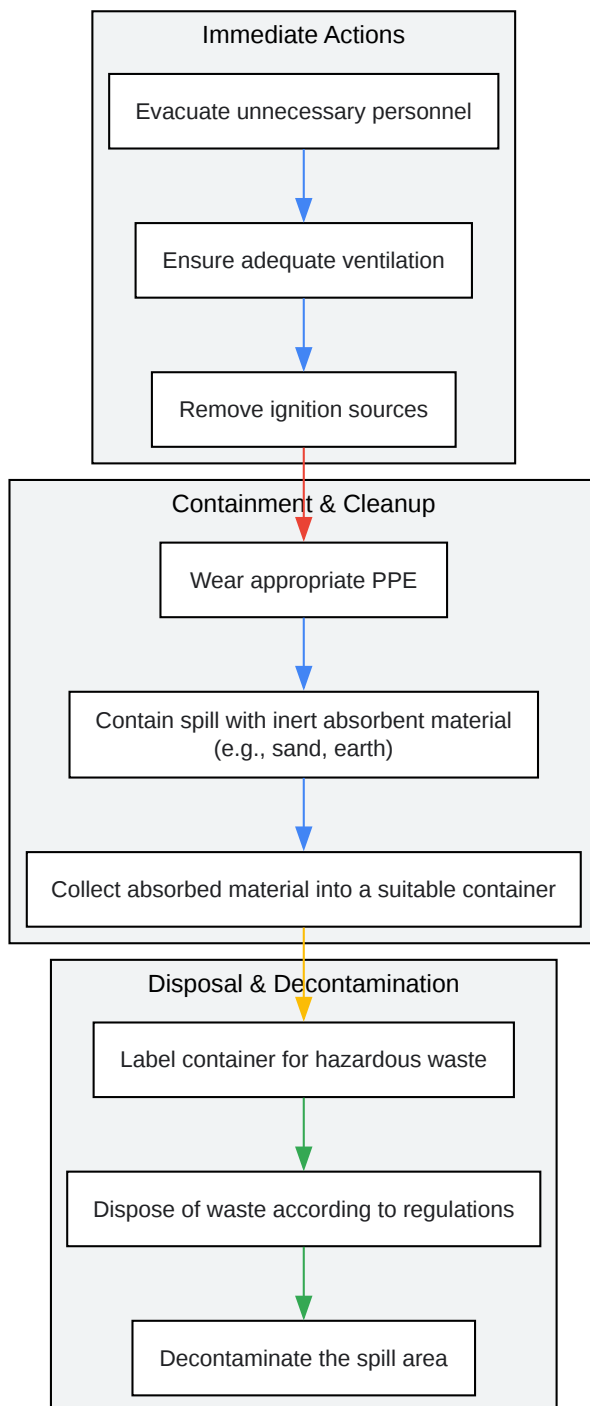
Disposal:

- Disposal of **tert-Butyl benzoate** and its containers must be conducted in accordance with local, regional, and national regulations.[\[1\]](#)[\[4\]](#)
- Entrust disposal to a licensed waste disposal company.[\[1\]](#)
- Do not allow the product to enter drains.
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[\[1\]](#)[\[4\]](#)

Emergency Procedures

Spill Response Workflow:

Chemical Spill Response Workflow for tert-Butyl Benzoate

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Caption: Workflow for handling a **tert-Butyl benzoate** spill.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][2]
- In Case of Skin Contact: Immediately take off all contaminated clothing and wash the skin with plenty of water. If skin irritation occurs, get medical advice.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2]
- If Swallowed: Rinse mouth with water. Call a poison center or doctor if you feel unwell.[2]

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